

# Methyl-D9-Choline Chloride: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Methyl-D9-choline chloride

Cat. No.: B130692

[Get Quote](#)

An In-depth Exploration of its Physicochemical Properties and Applications as an Internal Standard in Mass Spectrometry

## Introduction: The Critical Role of Choline and its Isotopologues in Research

Choline, an essential nutrient, is a cornerstone of numerous physiological processes. It is a precursor to the neurotransmitter acetylcholine, a vital component of cell membranes in the form of phosphatidylcholine, and a key player in lipid metabolism and methyl group donation.[1] [2] Given its ubiquitous role, the accurate quantification of choline and its metabolites in biological matrices is of paramount importance in various research fields, including neuroscience, oncology, and nutritional science.[3][4] In recent years, the transport mechanism of choline into the brain via the FLVCR2 protein has been elucidated, opening new avenues for drug development targeting neurological disorders.[5] This has further intensified the need for precise analytical methodologies to study choline dynamics.

Stable isotope-labeled internal standards are indispensable for achieving the accuracy and precision required in quantitative mass spectrometry. **Methyl-D9-choline chloride**, a deuterated analog of choline chloride, has emerged as a gold standard for the quantification of choline and its derivatives by isotope dilution mass spectrometry. Its physicochemical properties, which closely mimic the analyte of interest, and its distinct mass shift make it an ideal tool for correcting for variability during sample preparation and analysis.

This technical guide provides a comprehensive overview of **Methyl-D9-choline chloride** for researchers, scientists, and drug development professionals. We will delve into its core properties, the rationale behind its use as an internal standard, a detailed protocol for its application in LC-MS/MS workflows, and its broader implications in metabolic research and drug development.

## Core Properties of Methyl-D9-Choline Chloride

A thorough understanding of the fundamental characteristics of **Methyl-D9-choline chloride** is essential for its effective application.

Property	Value	Source(s)
CAS Number	61037-86-3	[6][7]
Molecular Weight	148.68 g/mol	[6]
Chemical Formula	C5H5D9ClNO	[6][7]
Synonyms	Choline-d9 Chloride, Choline-tri(methyl-d3) chloride	[6]
Isotopic Purity	Typically ≥98%	[6]
Physical Form	Solid	[7]
Solubility	Slightly soluble in DMSO; Soluble in Ethanol and PBS (pH 7.2)	[7]

## The Rationale for Isotope Dilution Mass Spectrometry with Methyl-D9-Choline Chloride

Isotope dilution mass spectrometry is a powerful analytical technique that relies on the addition of a known quantity of an isotopically labeled version of the analyte to a sample. This "internal standard" experiences the same chemical and physical processes as the endogenous analyte throughout the experimental workflow, from extraction and derivatization to chromatographic separation and ionization.

The core principle is that any loss of the analyte during sample processing will be accompanied by a proportional loss of the internal standard. By measuring the ratio of the signal from the endogenous analyte to that of the internal standard, accurate quantification can be achieved, irrespective of variations in sample recovery or instrument response.

Caption: Workflow for choline quantification using **Methyl-D9-choline chloride** as an internal standard.

**Methyl-D9-choline chloride** is an exemplary internal standard for several key reasons:

- **Chemical Equivalence:** It is chemically identical to endogenous choline, ensuring it behaves similarly during all stages of the analytical process.
- **Distinct Mass:** The nine deuterium atoms provide a significant mass shift ( $m/z +9$ ) from the unlabeled choline, allowing for clear differentiation by the mass spectrometer without isotopic overlap.
- **Co-elution:** It co-elutes with endogenous choline during liquid chromatography, ensuring that both are subjected to the same matrix effects at the time of ionization.
- **Stability:** The deuterium labels are stable and do not readily exchange with protons under typical experimental conditions.

## Experimental Protocol: Quantification of Choline in Human Plasma using LC-MS/MS

This section outlines a detailed, step-by-step methodology for the quantification of choline in human plasma using **Methyl-D9-choline chloride** as an internal standard. This protocol is a synthesized representation of established methods in the field.[\[8\]](#)[\[9\]](#)[\[10\]](#)

### Materials and Reagents

- **Methyl-D9-choline chloride**
- Choline chloride (for calibration standards)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (EDTA-anticoagulated)

## Preparation of Stock Solutions and Calibration Standards

- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Methyl-D9-choline chloride** in methanol.
- Working Internal Standard Solution (10  $\mu\text{mol/L}$ ): Dilute the stock solution with acetonitrile.
- Choline Stock Solution (1 mg/mL): Accurately weigh and dissolve choline chloride in methanol.
- Calibration Standards: Prepare a series of calibration standards by spiking known concentrations of the choline stock solution into a surrogate matrix (e.g., dialyzed human plasma or a synthetic plasma mimic).

## Sample Preparation

- Thaw Plasma: Thaw frozen plasma samples on ice.
- Protein Precipitation: To 30  $\mu\text{L}$  of plasma in a microcentrifuge tube, add 90  $\mu\text{L}$  of the working internal standard solution (10  $\mu\text{mol/L}$  in acetonitrile). This results in a 1:3 ratio of plasma to precipitant.[\[8\]](#)[\[10\]](#)
- Vortex: Vortex the mixture vigorously for 30 seconds to ensure complete protein precipitation.
- Centrifugation: Centrifuge the samples at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.

- **Supernatant Transfer:** Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Conditions

- **Liquid Chromatography System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- **Column:** A normal-phase silica column or a HILIC (Hydrophilic Interaction Liquid Chromatography) column is typically used for the separation of polar compounds like choline.
- **Mobile Phase A:** Acetonitrile with 0.1% formic acid
- **Mobile Phase B:** Aqueous buffer with 0.1% formic acid
- **Gradient:** A gradient elution is employed to separate choline from other plasma components.
- **Mass Spectrometer:** A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- **Detection:** Multiple Reaction Monitoring (MRM) is used for selective and sensitive detection.

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Choline	104	60
Methyl-D9-choline	113	69

The specific collision energies for these transitions should be optimized on the instrument being used.

## Data Analysis

- **Peak Integration:** Integrate the peak areas for the MRM transitions of both endogenous choline and Methyl-D9-choline.

- **Ratio Calculation:** Calculate the ratio of the peak area of choline to the peak area of Methyl-D9-choline for each sample and calibration standard.
- **Calibration Curve:** Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibration standards.
- **Quantification:** Determine the concentration of choline in the unknown samples by interpolating their peak area ratios on the calibration curve.

Caption: Experimental workflow for the analysis of choline in plasma.

## Applications in Research and Drug Development

The use of **Methyl-D9-choline chloride** extends beyond simple quantification. As a tracer, it allows for the investigation of the metabolic fate of choline in various biological systems.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- **Neuroscience and Neurodegenerative Diseases:** Choline is a precursor to acetylcholine, a neurotransmitter implicated in memory and cognition.[\[3\]](#) The ability to accurately measure choline levels is crucial in the development of drugs targeting Alzheimer's disease, Parkinson's disease, and other neurological disorders.[\[4\]](#)
- **Oncology:** Altered choline metabolism is a hallmark of many cancers.[\[14\]](#)[\[15\]](#) The use of deuterated choline in metabolic imaging techniques like Deuterium Metabolic Imaging (DMI) is a promising new approach for visualizing brain tumors.[\[15\]](#)
- **Nutritional Science:** **Methyl-D9-choline chloride** is used in studies to assess choline status and metabolism in response to varying dietary intakes.[\[16\]](#)
- **Metabolic Studies:** By tracing the incorporation of the deuterium label into downstream metabolites like phosphatidylcholine, researchers can elucidate the activity of different metabolic pathways.[\[11\]](#)[\[17\]](#)[\[18\]](#)

## Conclusion

**Methyl-D9-choline chloride** is a powerful and indispensable tool for researchers and drug development professionals. Its well-defined physicochemical properties and its role as a robust

internal standard in isotope dilution mass spectrometry enable the accurate and precise quantification of choline and its metabolites in complex biological matrices. The insights gained from such studies are critical for advancing our understanding of choline's role in health and disease, and for the development of novel therapeutic interventions.

## References

- Yan, J., Jiang, X., West, A. A., Perry, C. A., Malysheva, O. V., & Caudill, M. A. (2016). MTHFR C677T genotype influences the isotopic enrichment of one-carbon metabolites in folate-compromised men consuming d9-choline. *The American Journal of Clinical Nutrition*, 104(3), 646–654.
- Fischer, L. M., da Costa, K. A., Galanko, J., Sha, W., Stephenson, B., & Zeisel, S. H. (2010). The metabolic fate of orally consumed deuterium-labelled choline. *The FASEB Journal*, 24(5), 1547–1555.
- Penry, J. T., & Duerksen-Hughes, P. J. (2024). The metabolic fate of deuterium-labeled choline in gestating and lactating Holstein dairy cows. *Journal of Dairy Science*, 107(8), 5433-5447.
- Shchepin, R. V., & Chekmenev, E. Y. (2013). Synthetic approach for unsaturated precursors for parahydrogen induced polarization of choline and its analogs. *Journal of Labelled Compounds and Radiopharmaceuticals*, 56(13), 655–662.
- Stremmel, W., Goralczyk, A., Öztürk, H., Ghaffar, I., Keitel, V., & Weiskirchen, R. (2021). Different choline supplement metabolism in adults using deuterium labelling. *Nutrients*, 13(12), 4393.
- de Certaines, J. D., & Larsen, R. (2025). Metabolism of Choline and Deuterated Choline Detected by  $1\text{H}$ – $14\text{N}$  2D Heteronuclear Single-Quantum Coherence (HSQC) NMR. *Analytical Chemistry*.
- Holm, P. I., Ueland, P. M., Kvalheim, G., & Lien, E. A. (2003). Determination of choline, betaine, and dimethylglycine in plasma by a high-throughput method based on normal-phase chromatography-tandem mass spectrometry. *Clinical Chemistry*, 49(2), 286–294.
- National Institutes of Health. (2024). Scientists discover how an essential nutrient enters the brain. NIH News Releases.
- Holm, P. I., Ueland, P. M., Kvalheim, G., & Lien, E. A. (2003). Determination of Choline, Betaine, and Dimethylglycine in Plasma by a High-Throughput Method Based on Normal-Phase Chromatography-Tandem Mass Spectrometry.
- Holm, P. I., Ueland, P. M., Kvalheim, G., & Lien, E. A. (2003). Determination of choline, betaine, and dimethylglycine in plasma by a high-throughput method based on normal-phase chromatography-tandem mass spectrometry. PubMed.

- Institute of Medicine (US) Committee on Nutrition and Traumatic Brain Injury. (2011). Nutrition and Traumatic Brain Injury: Improving the Scientific Basis of Clinical Practice.
- Mykhailo, S., & Chekmenev, E. Y. (2013). Synthesis of Deuterium- or Tritium-Labeled Acetylcholine. *Russian Journal of Bioorganic Chemistry*, 39(6), 635-639.
- Mellott, T. J., & Blusztajn, J. K. (2016). Neuroprotective Actions of Dietary Choline. *Nutrients*, 8(12), 779.
- Shimadzu Corporation. (n.d.).
- Wallace, T. C., & Blusztajn, J. K. (2024). Future Directions in Choline: From Neurodevelopment to Cardiometabolic Health. MDPI.
- Edge Hill University. (n.d.). Development of a method to measure plasma and whole blood choline by liquid chromatography tandem mass spectrometry. Edge Hill University Research Archive.
- Dushianthan, A., Cusack, R., Grocott, M. P. W., & Postle, A. D. (2018). Plasma methyl-D9-choline (A) and methyl-D9-betaine (B) enrichments over time.
- Derbyshire, E., & Obeid, R. (2020). Choline, Neurological Development and Brain Function: A Systematic Review Focusing on the First 1000 Days. *Nutrients*, 12(6), 1731.
- MedKoo Biosciences, Inc. (n.d.). **Methyl-D9-choline chloride**. MedKoo.
- Roberts, A. B., Gu, X., Bess, E. N., & Rey, F. E. (2018). Discovery of a Cyclic Choline Analog That Inhibits Anaerobic Choline Metabolism by Human Gut Bacteria. *Journal of the American Chemical Society*, 140(31), 9789–9793.
- Dushianthan, A., Cusack, R., Grocott, M. P. W., & Postle, A. D. (2018). Schematic illustration of the incorporation of methyl-D9 choline in to phosphatidylcholine (PC) synthesis.
- T. L. Gresham and F. W. Shaver. (1948). Preparation of choline chloride. U.S.
- Cayman Chemical. (n.d.). Choline-d9 (chloride). Cayman Chemical.
- Stremmel, W., Goralczyk, A., Öztürk, H., Ghaffar, I., Keitel, V., & Weiskirchen, R. (2022). Choline supplementation for preterm infants: metabolism of four Deuterium-labeled choline compounds.
- van der Kemp, W. J. M., et al. (2025). Oral Intake of Deuterated Choline at Clinical Dose for Metabolic Imaging of Brain Tumors. bioRxiv.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. mdpi.com [mdpi.com]
- 2. Choline, Neurological Development and Brain Function: A Systematic Review Focusing on the First 1000 Days - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Choline - Nutrition and Traumatic Brain Injury - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. Scientists discover how an essential nutrient enters the brain | National Institutes of Health (NIH) [nih.gov]
- 6. medkoo.com [medkoo.com]
- 7. caymanchem.com [caymanchem.com]
- 8. bevital.no [bevital.no]
- 9. researchgate.net [researchgate.net]
- 10. Determination of choline, betaine, and dimethylglycine in plasma by a high-throughput method based on normal-phase chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. Different choline supplement metabolism in adults using deuterium labelling - PMC [pmc.ncbi.nlm.nih.gov]
- 14. pubs.acs.org [pubs.acs.org]
- 15. biorxiv.org [biorxiv.org]
- 16. Choline supplementation for preterm infants: metabolism of four Deuterium-labeled choline compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Methyl-D9-Choline Chloride: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130692#cas-number-and-molecular-weight-of-methyl-d9-choline-chloride]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)